

UK5099 Technical Support Center: Solubility and Vehicle Preparation

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Compound of Interest

Compound Name: UK51656

Cat. No.: B15578456

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility and vehicle preparation of UK5099, a potent inhibitor of the mitochondrial pyruvate carrier (MPC).

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: My UK5099 is not dissolving properly in DMSO. What could be the issue?

A1: Several factors can affect the solubility of UK5099 in DMSO. Ensure you are using fresh, anhydrous DMSO, as it is hygroscopic and absorbed moisture can significantly reduce the solubility of the compound.[1] Sonication may also aid in dissolution.[2] If you continue to experience issues, verify the purity of your UK5099.

Q2: I observed precipitation when preparing the in vivo formulation. How can I prevent this?

A2: Precipitation during the preparation of in vivo formulations is a common issue. It is crucial to add the co-solvents sequentially and ensure the solution is mixed thoroughly after each addition.[3] For instance, when preparing a formulation with DMSO, PEG300, Tween80, and saline, you should first mix the UK5099 stock in DMSO with PEG300, followed by Tween80, and finally, the saline.[3]

Q3: What is the maximum recommended concentration of DMSO in my cell culture medium?

A3: To avoid solvent-induced toxicity, the final concentration of DMSO in your cell culture medium should typically be kept below 0.1%.^[4] It is essential to ensure that the vehicle control and all experimental conditions have the same final DMSO concentration.

Q4: Can I store my UK5099 stock solution? If so, for how long?

A4: Yes, you can prepare and store stock solutions of UK5099. When dissolved in a suitable solvent like DMSO, aliquots can be stored at -20°C for up to two weeks or at -70°C for up to six weeks. It is advisable to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.^[4]

Q5: Are there alternative in vivo vehicles for UK5099 if the recommended one is not suitable for my experiment?

A5: Yes, an alternative in vivo formulation involves using 10% DMSO and 90% corn oil.^{[3][5]} Similar to other formulations, ensure the components are mixed thoroughly. For example, a 25.0 mg/mL clear DMSO stock solution can be added to the corn oil and mixed evenly.^[3]

Quantitative Data Summary

The following tables provide a summary of the solubility of UK5099 in various solvents and details for preparing in vivo formulations.

Table 1: UK5099 Solubility

Solvent	Solubility	Concentration (mM)	Notes
DMSO	≥ 50 mg/mL[5]	≥ 173.43 mM[5]	Use of fresh, anhydrous DMSO is recommended as it is hygroscopic.[1][5]
57 mg/mL[3]	197.7 mM[3]		
100 mg/mL[1]	346.86 mM[1]		
16.67 mg/mL[2]	57.82 mM[2]	Sonication is recommended.[2]	
up to 30 mg/ml[6]			
Water	<1 mg/mL[3]	Insoluble.[1]	
Ethanol	up to 8 mg/ml[6]	Insoluble.[1]	

Table 2: In Vivo Vehicle Preparation Protocols

Formulation Components	Protocol	Final Concentration of UK5099
10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline	Add co-solvents sequentially, mixing after each addition. For 1 mL, add 100 μ L of 25.0 mg/mL DMSO stock to 400 μ L PEG300, mix, add 50 μ L Tween-80, mix, and then add 450 μ L saline.[3]	≥ 2.5 mg/mL (8.67 mM)[3]
10% DMSO + 90% Corn Oil	For 1 mL, add 100 μ L of 25.0 mg/mL clear DMSO stock solution to 900 μ L of corn oil and mix evenly.[3]	≥ 2.5 mg/mL (8.67 mM)[3]

Experimental Protocols & Methodologies

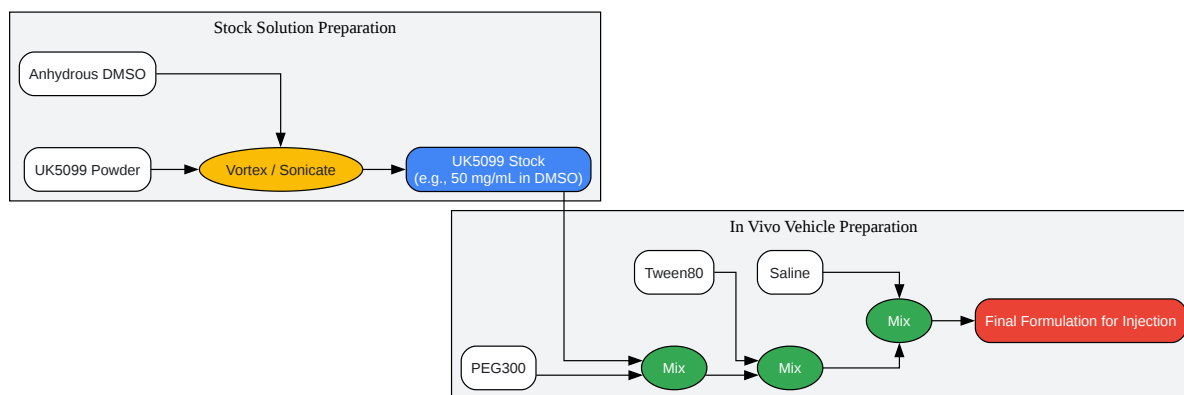
Protocol 1: Preparation of UK5099 Stock Solution in DMSO

- Weigh the desired amount of UK5099 powder in a sterile microcentrifuge tube.
- Add the calculated volume of fresh, anhydrous DMSO to achieve the desired stock concentration (e.g., 50 mg/mL).
- Vortex or sonicate the solution until the UK5099 is completely dissolved.
- Aliquot the stock solution into single-use tubes and store at -20°C or -70°C.

Protocol 2: Preparation of In Vivo Formulation 1 (with PEG300 and Tween80)

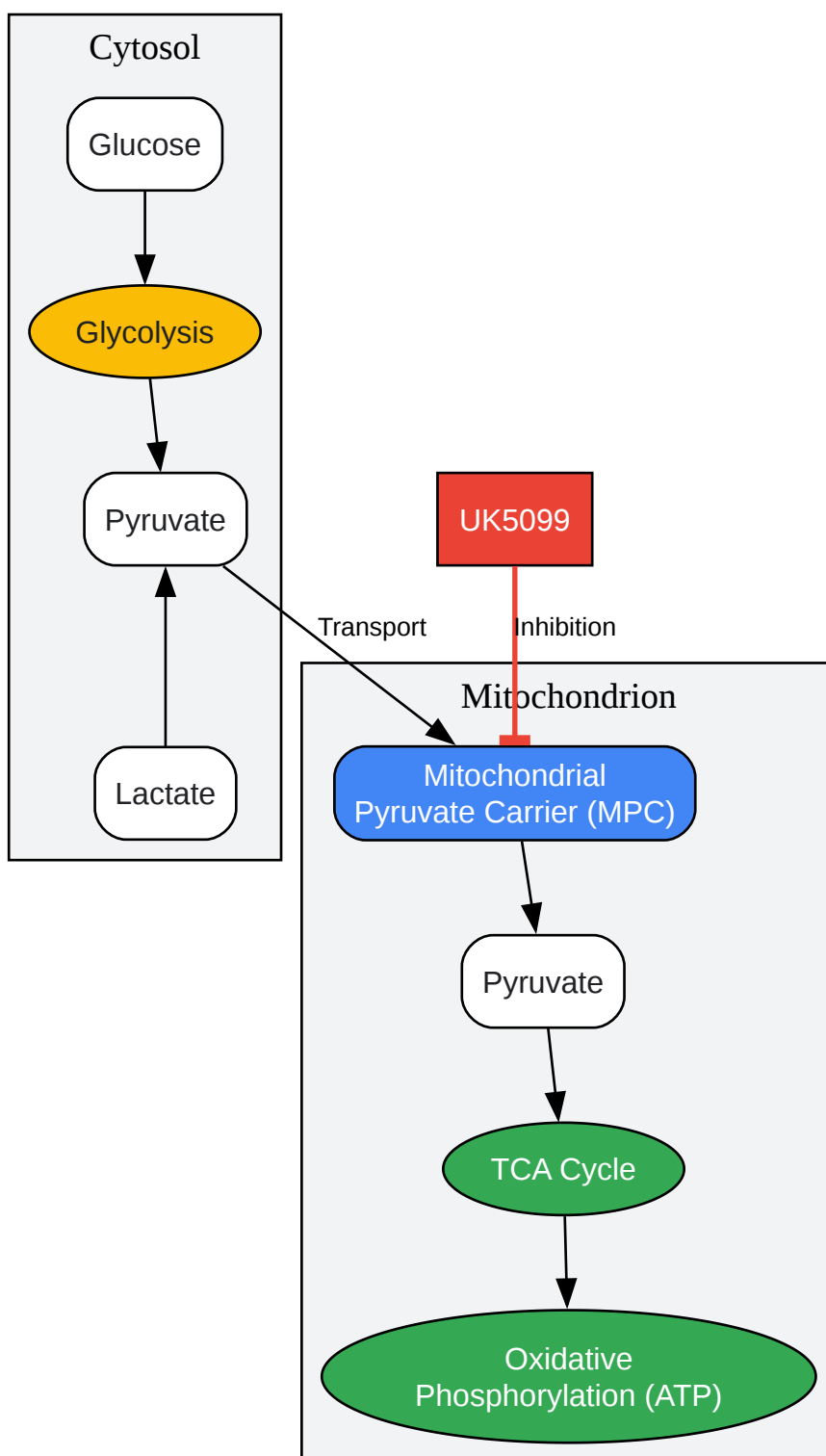
- Prepare a clear stock solution of UK5099 in DMSO (e.g., 25.0 mg/mL).
- In a sterile tube, add the required volume of PEG300.
- To the PEG300, add the appropriate volume of the UK5099 DMSO stock solution and mix thoroughly until the solution is clear.
- Add the required volume of Tween-80 to the mixture and mix again until clear.
- Finally, add the required volume of saline to reach the final desired volume and mix thoroughly. The solution should be used immediately for optimal results.[\[1\]](#)

Visualizations



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Caption: Workflow for preparing a UK5099 in vivo formulation.



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Caption: UK5099 mechanism of action on cellular metabolism.

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